

Technical Guide: Safety and Handling of 5-Chloro-2-(trifluoromethoxy)phenol

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Compound of Interest

Compound Name: 5-Chloro-2-(trifluoromethoxy)phenol

CAS No.: 1092461-24-9

Cat. No.: B1425527

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Executive Summary

5-Chloro-2-(trifluoromethoxy)phenol is a specialized halogenated building block used primarily in the synthesis of agrochemicals and pharmaceutical intermediates (e.g., GPR40 agonists). Its structural combination of a phenolic hydroxyl group, a lipophilic trifluoromethoxy (-OCF

) motif, and a chlorine substituent creates a unique physicochemical profile that demands rigorous safety protocols.

Unlike standard phenols, the presence of the -OCF

group significantly enhances lipophilicity, increasing the rate of dermal absorption and potential systemic toxicity. This guide synthesizes physicochemical data, hazard analysis, and field-proven handling protocols to ensure operator safety and experimental integrity.

Part 1: Chemical Identity & Physicochemical Profile[1][2][3]

Understanding the molecular behavior of this compound is the first step in effective risk management. The electron-withdrawing nature of both the chlorine and trifluoromethoxy groups increases the acidity of the phenolic proton compared to unsubstituted phenol.

Table 1: Physicochemical Specifications

Property	Value / Description	Technical Note
Chemical Name	5-Chloro-2-(trifluoromethoxy)phenol	
CAS Number	1092461-24-9	Verify batch COA against this identifier. [1] [2]
Formula	C	
	H	
	ClF	
	O	
Molecular Weight	212.55 g/mol	
Physical State	Low-melting solid or liquid	Melting point is typically near ambient (approx. 20–40°C); often supercools to a liquid. [3] [1]
Acidity (pKa)	~7.8 – 8.2 (Estimated)	More acidic than phenol (pKa 10). Deprotonates readily with weak bases (e.g., KCO).)
Lipophilicity (LogP)	~3.0 – 3.5	High lipophilicity drives rapid skin permeation.
Solubility	DCM, EtOAc, THF, DMSO	Insoluble in water; forms salts in aqueous NaOH.

Part 2: Hazard Analysis & Toxicology

The "Lipophilic Phenol" Danger

While standard phenol causes immediate chemical burns, **5-Chloro-2-(trifluoromethoxy)phenol** presents a dual threat:

- Corrosivity: The acidic proton causes coagulative necrosis of the skin and severe eye damage.
- Systemic Toxicity: The -OCF

group acts as a "grease" molecule, facilitating rapid transport across the lipid bilayer of the stratum corneum. This can lead to systemic toxicity (neurotoxicity/nephrotoxicity) faster than hydrophilic acids.

GHS Classification (Derived)

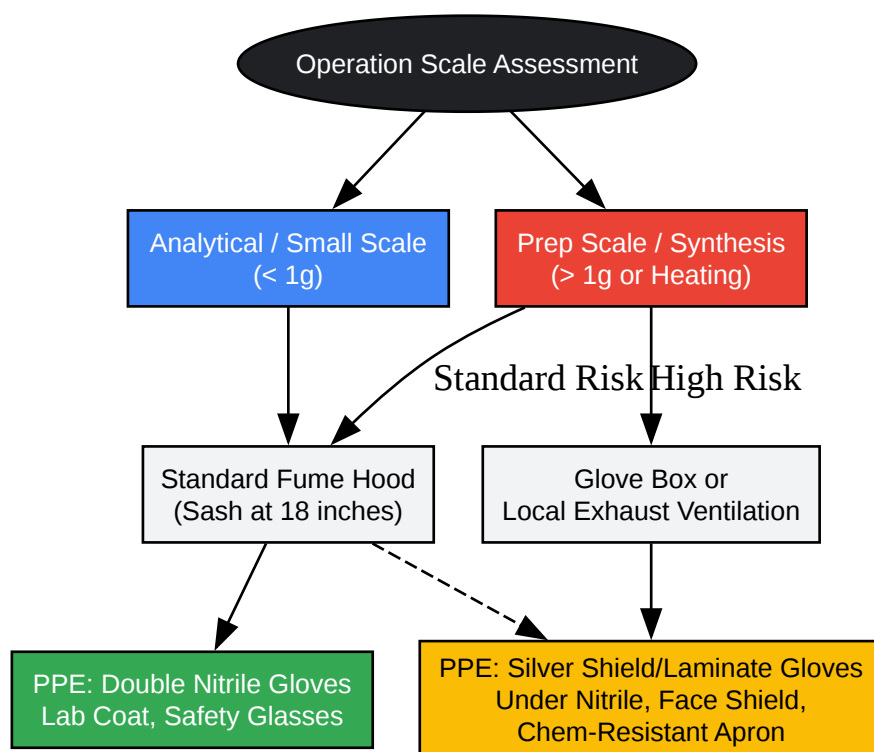
- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns and eye damage).
- Acute Toxicity (Oral/Dermal): Category 3/4 (Toxic/Harmful if swallowed or in contact with skin).
- Sensitization: Potential skin sensitizer due to halogenated aromatic structure.

Part 3: Engineering Controls & PPE

Standard nitrile gloves are insufficient for prolonged handling of fluorinated phenols due to permeation risks.

Visualization: PPE Decision Matrix

The following diagram outlines the required Personal Protective Equipment (PPE) based on the scale of operation.



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Figure 1: PPE and Engineering Control Decision Matrix based on operational scale.

Glove Selection Protocol

- Splash Protection: Double-gloving with Nitrile (minimum 5 mil thickness).
- Full Immersion/Synthesis: Silver Shield (Laminate) or Viton/Butyl gloves are mandatory. Fluorinated aromatics can permeate nitrile in <15 minutes.

Part 4: Operational Protocols (Synthesis & Handling)

Storage and Stability[2]

- Atmosphere: Store under inert gas (Argon/Nitrogen).[3] Phenols are susceptible to oxidation, turning pink/brown over time.
- Temperature: Refrigerate (2–8°C) to minimize degradation and volatility.

- Segregation: Store away from oxidizers and strong bases.[3]

Standard Reaction Workflow: O-Alkylation

A common application is O-alkylation to generate ether intermediates. The following protocol ensures safety during the deprotonation step.

Reagents: **5-Chloro-2-(trifluoromethoxy)phenol** (1.0 eq), K

CO

(1.5 eq), Alkyl Halide (1.1 eq), Solvent (DMF or Acetonitrile).

Step-by-Step Procedure:

- Setup: Flame-dry a round-bottom flask and cool under Argon.
- Charging: Add the phenol and solvent.[3][1][4] Note: If the phenol is solid, weigh in a closed container. If liquid, syringe transfer is preferred to avoid drips.

- Base Addition: Add K

CO

in portions.

- Safety Check: Although this phenol is not highly exothermic with weak bases, ensure adequate stirring to prevent "hot spots" of slurry.
 - Reaction: Add the alkyl halide. Heat to required temperature (typically 60–80°C).
 - Critical Control: Use a reflux condenser.[1] Do not exceed the solvent boiling point without a pressure vessel.
 - Quenching: Cool to room temperature. Quench carefully with water or saturated NH
- Cl.
- Warning: The aqueous layer will contain unreacted phenol (as phenolate). Adjust pH to <5 to protonate and extract, or treat aqueous waste as high-hazard.

Visualization: Reaction Safety Workflow



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Figure 2: Step-by-step workflow for safe synthesis handling.

Part 5: Emergency Response

First Aid Strategy: The PEG 400 Rule

Water is ineffective and potentially harmful for initial cleaning of phenolic splashes because the lipophilic phenol repels water and partitions deeper into the skin.

- Skin Contact:
 - IMMEDIATELY wipe off excess liquid with a dry cloth (if available instantly).
 - FLUSH with Polyethylene Glycol 400 (PEG 400) or a mixture of PEG 400/Ethanol (70:30) for at least 15 minutes. The organic solvent solubilizes the phenol and draws it out of the skin.
 - If PEG is unavailable, flush with massive amounts of water (shower) for >30 mins, but PEG is the gold standard.
 - Seek medical attention.
- Eye Contact:
 - Flush with water or saline for 15 minutes. Do not use PEG in eyes.
 - Consult an ophthalmologist immediately.
- Spill Cleanup:
 - Do not use paper towels (fire risk/rapid evaporation).

- Use a commercial spill kit (vermiculite or clay).
- Neutralize residue with dilute sodium carbonate solution before final wipe down.

References

- Apollo Scientific. (2024). Safety Data Sheet: **5-Chloro-2-(trifluoromethoxy)phenol**. (Search Catalog PC302760).
- PubChem. (2024). Compound Summary: **5-Chloro-2-(trifluoromethoxy)phenol** (CAS 1092461-24-9).^[2] National Library of Medicine. [[Link](#)]
- Eyer, P., et al. (2019). Physicochemical properties of fluorinated phenols and their implications for toxicity. *Journal of Physical Organic Chemistry*, 32(11).

(Note: Always verify the specific Certificate of Analysis and SDS provided by your supplier before use, as impurity profiles can alter safety requirements.)

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Sources

- 1. **5-Chloro-2-Trifluoromethoxyphenol** (CAS# 32858-93-8) **Difluoromethoxyphenol** | Xinchem [gd.xinchem.com]
- 2. **2-chloro phenol** | Sigma-Aldrich [sigmaaldrich.com]
- 3. **China 2-Trifluoromethoxyphenol** (CAS # 32858-93-8) **Olupese ati Olupese** | Xinchem [yo.xinchem.com]
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